

A Head-to-Head Comparison: HPTLC vs. UHPLC for Shatavarin IV Quantification

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For researchers, scientists, and drug development professionals, the accurate quantification of bioactive compounds is paramount. **Shatavarin IV**, a key steroidal saponin in Asparagus racemosus, is a molecule of significant interest. This guide provides an objective comparison of two prominent analytical techniques—High-Performance Thin-Layer Chromatography (HPTLC) and Ultra-High-Performance Liquid Chromatography (UHPLC)—for the quantification of **Shatavarin IV**, supported by experimental data.

This comparison delves into the methodologies and performance characteristics of both HPTLC and UHPLC, offering a clear perspective to aid in the selection of the most suitable technique for specific research and quality control needs.

Quantitative Data Summary

The following table summarizes the key performance parameters of validated HPTLC and UHPLC methods for the quantification of **Shatavarin IV**.

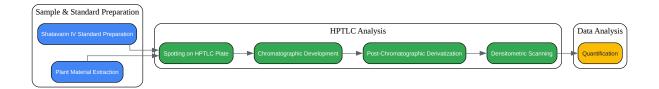


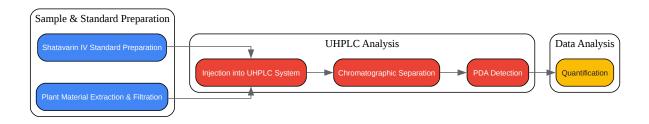
Parameter	HPTLC	UHPLC
**Linearity (R²) **	>0.996[1][2]	>0.998[1]
Limit of Detection (LOD)	7.94 - 24 ng/band[2][3]	2.5 ng/mL[1]
Limit of Quantification (LOQ)	24.08 - 72 ng/band[2][3]	Not explicitly stated, but linearity range starts at 7.5 ng/mL[1]
Precision (%RSD)	Intra-day: 0.92-1.63% Inter- day: 1.09-1.79%[3]	2.00 - 5.15%[1]
Accuracy (Recovery)	>97%[2]	102 - 110%[1]
Reported Shatavarin IV Content	0.01% - 0.6761% in raw material[1][4] 0.074% - 0.18% in formulations[3]	0.08 mg/g (0.008%) in root extract[1]

Experimental Workflows

The following diagrams illustrate the typical experimental workflows for the quantification of **Shatavarin IV** using HPTLC and UHPLC.







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